

# Technical Guide: Physicochemical Properties of (4-Benzylmorpholin-3-yl)methanol

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## Compound of Interest

Compound Name: (4-Benzylmorpholin-3-yl)methanol

Cat. No.: B027052

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**(4-Benzylmorpholin-3-yl)methanol** is a heterocyclic organic compound that serves as a key intermediate in the synthesis of various biologically active molecules and is a significant building block in drug discovery. Its structure, featuring a morpholine ring, a benzyl group, and a hydroxymethyl group, provides a versatile scaffold for the development of novel pharmaceutical agents. This document provides a concise technical overview of the fundamental physicochemical properties of **(4-Benzylmorpholin-3-yl)methanol**, with a primary focus on its molecular weight.

## Molecular Properties and Weight Calculation

The molecular formula for **(4-Benzylmorpholin-3-yl)methanol** is  $C_{12}H_{17}NO_2$ .<sup>[1]</sup> The molecular weight is a critical parameter in experimental design, chemical synthesis, and analytical characterization. The table below summarizes the elemental composition and the calculation of the compound's molecular weight.

Element	Symbol	Atomic Count	Standard Atomic Weight ( g/mol )	Total Contribution ( g/mol )
Carbon	C	12	12.011	144.132
Hydrogen	H	17	1.008	17.136
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total				207.273

The calculated molecular weight of **(4-Benzylmorpholin-3-yl)methanol** is 207.273 g/mol .<sup>[1]</sup> It is important to distinguish this compound from its hydrochloride salt, **(S)-(4-Benzylmorpholin-3-yl)methanol Hydrochloride**, which has a molecular formula of  $C_{12}H_{18}ClNO_2$  and a higher molecular weight of 243.73 g/mol due to the addition of hydrogen chloride.<sup>[2][3]</sup>

## Experimental Protocols

Detailed experimental protocols involving **(4-Benzylmorpholin-3-yl)methanol** are highly dependent on the specific application, such as its use as a reactant in a synthetic pathway, its characterization by analytical techniques, or its evaluation in a biological assay.

A typical experimental workflow for the synthesis and characterization of a derivative using this compound would include:

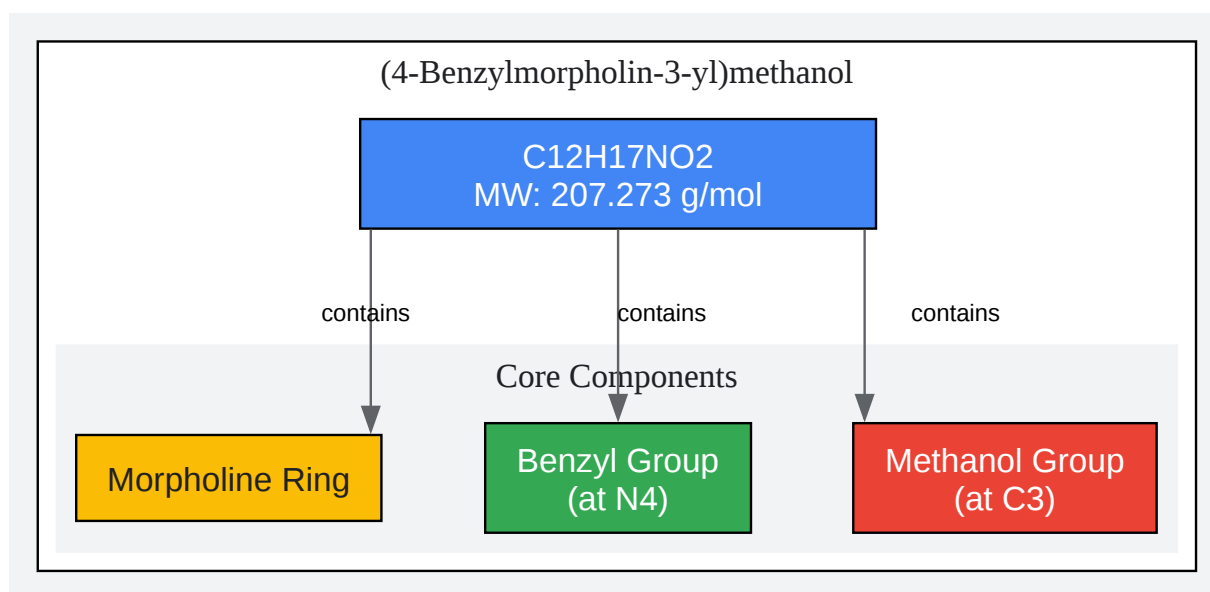
- **Reaction Setup:** Detailing the reaction vessel, inert atmosphere conditions (e.g., nitrogen, argon), and the order and method of reagent addition.
- **Stoichiometry:** Precise measurement of **(4-Benzylmorpholin-3-yl)methanol**, other reactants, catalysts, and solvents.
- **Reaction Monitoring:** Techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to track the reaction progress.
- **Work-up and Purification:** Procedures for quenching the reaction, extraction, and purification of the desired product, often employing column chromatography.

- **Structural Confirmation:** Analytical methods like Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure of the final compound.
- **Purity Analysis:** High-Performance Liquid Chromatography (HPLC) to determine the purity of the synthesized molecule.

Researchers should consult relevant synthetic chemistry literature for specific, validated protocols related to their target molecules.

## Structural and Logical Representation

To understand the compound's reactivity and role as a synthetic building block, it is useful to visualize the logical relationship between its core structural components. The following diagram illustrates this relationship.



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Caption: Logical breakdown of **(4-Benzylmorpholin-3-yl)methanol** into its constituent functional groups.

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## References

- 1. Oxygen - Wikipedia [en.wikipedia.org]
- 2. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 3. Standard atomic weight - Wikipedia [en.wikipedia.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)